

Diphenyl sulfide IUPAC name and synonyms

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An In-Depth Technical Guide to **Diphenyl Sulfide**

For researchers, scientists, and professionals in drug development, this guide provides a comprehensive overview of **diphenyl sulfide**, covering its fundamental properties, synthesis, and relevance in scientific applications.

Nomenclature

The internationally recognized IUPAC name for **diphenyl sulfide** is phenylsulfanylbenzene[1] [2]. It is also commonly known by several synonyms, which are frequently encountered in literature and chemical databases.

Common Synonyms:

- Phenyl sulfide[1][2][3][4][5][6][7]
- Diphenyl sulphide[1][3][4][6][7][8]
- 1,1'-Thiobis(benzene)[1][6][7][8]
- Diphenyl thioether[1][6][7]
- (Phenylsulfanyl)benzene[1][4][5][7]
- Benzene, 1,1'-thiobis-[1][6]
- Diphenyl monosulfide[1][6][7]



Phenylthiobenzene[1][6][7]

Physicochemical Properties

Diphenyl sulfide is a colorless liquid with an unpleasant odor[2][8]. The quantitative physical and chemical properties are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C12H10S[1][8][9]
Molar Mass	186.27 g⋅mol ⁻¹ [2][8]
Appearance	Colorless liquid[2][3][8]
Melting Point	-25.9 °C to -40 °C[2][3][8][10]
Boiling Point	296 °C[2][3][10]
Density	1.113 g/cm³ (at 20 °C)[2][3][10]
Solubility in water	Insoluble[2][8]
Solubility in organic solvents	Soluble in diethyl ether, benzene, and carbon disulfide[2][3][8][10]
Vapor Pressure	0.01 hPa (at 25 °C)[2][10]
Refractive Index (n_D ²⁰)	1.6327[2][3][10]

Experimental Protocol: Synthesis of Diphenyl Sulfide via Friedel-Crafts Reaction

A common method for the preparation of **diphenyl sulfide** is the Friedel-Crafts reaction between benzene and sulfur monochloride using a Lewis acid catalyst.

Materials:

- Dry Benzene
- Anhydrous Aluminum Chloride (AlCl₃)



- Sulfur Monochloride (S₂Cl₂)
- Ice
- Methyl Alcohol
- Zinc Dust
- 40% Sodium Hydroxide Solution
- Anhydrous Sodium Sulfate

Procedure:

- In a 5-liter three-necked, round-bottomed flask equipped with a mechanical stirrer, dropping funnel, and a condenser connected to a gas trap, combine 858 g of dry benzene and 464 g of anhydrous aluminum chloride.
- Cool the mixture to 10°C in an ice bath.
- Over a period of one hour, add a solution of 405.1 g of sulfur monochloride in 390 g of benzene dropwise with continuous stirring, while maintaining the temperature at approximately 10°C.
- After the addition is complete, remove the ice bath and stir the reaction mixture at room temperature for two hours.
- Heat the mixture to 30°C for one hour, or until the evolution of hydrogen chloride gas has nearly ceased.
- Pour the reaction mixture onto 1 kg of cracked ice to hydrolyze the complex.
- Separate the oily layer and wash it with water, then dry it over anhydrous calcium chloride.
- Filter the dried oil and dissolve it in 500 cc of commercial methyl alcohol. Cool to 0°C with stirring for three hours to precipitate any sulfur, which is then removed by filtration.

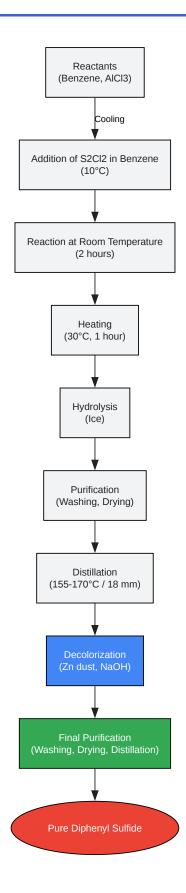


- Remove the methyl alcohol on a steam bath and distill the residue under reduced pressure.
 Collect the fraction boiling at 155–170°C/18 mm.
- For further purification, heat the distilled product with 70 g of zinc dust and 200 g of 40% sodium hydroxide solution for one hour with stirring. This step is necessary to obtain a colorless product.[11][12]
- Separate the diphenyl sulfide, wash it with water, dry it over anhydrous sodium sulfate, and distill it under reduced pressure to obtain the pure, colorless product.[11][12]

Visualized Experimental Workflow

The following diagram illustrates the key stages of the Friedel-Crafts synthesis of **diphenyl** sulfide.





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Caption: Workflow for the synthesis of diphenyl sulfide.



Applications in Drug Development and Research

Diphenyl sulfide and its derivatives are significant in medicinal chemistry and materials science. The **diphenyl sulfide** scaffold is present in various compounds investigated for therapeutic uses, including antibacterial, antifungal, antiviral, and anticancer activities.[8] The sulfur atom can act as a hydrogen bond acceptor, and the phenyl rings can participate in π - π stacking and hydrophobic interactions with biological targets.[8] It also serves as a raw material for the synthesis of triaryl sulfonium photoinitiators, agrichemical intermediates, catalysts, and metal extractants.[3][4]

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